Application Note: Synthesis of 1,3-Dimethyl-1H-pyrazolo[3,4-b]pyridine

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Compound of Interest

Compound Name:	*1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine*
CAS No.:	*116834-97-0*
Cat. No.:	*B039995*

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Executive Summary & Strategic Importance

The **1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** scaffold is a privileged substructure in medicinal chemistry, serving as a core pharmacophore for various kinase inhibitors (e.g., TRK, GSK-3, and CDK inhibitors). Its planar, bicyclic nitrogen-rich architecture mimics the purine base of ATP, allowing it to occupy the ATP-binding pocket of enzymes effectively.

While many commercial routes exist, they often suffer from regioisomeric ambiguity (N1 vs. N2 alkylation) or harsh conditions. This Application Note provides a regiochemically defined protocol using a de novo cyclization strategy. By establishing the N1-methyl group on the pyrazole precursor before ring fusion, we eliminate the difficult separation of N1/N2 isomers associated with late-stage methylation.

Retrosynthetic Analysis

To ensure high purity and regiocontrol, we disconnect the target molecule at the pyridine ring fusion. The most robust disconnection involves a [3+3] cyclocondensation between a binucleophilic 5-aminopyrazole and a 1,3-electrophile (malonaldehyde equivalent).

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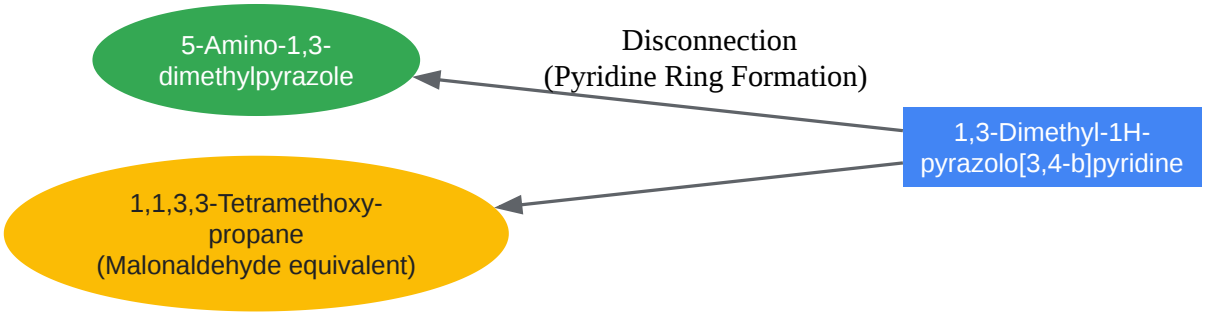

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Figure 1: Retrosynthetic strategy prioritizing regiocontrol by using a pre-methylated pyrazole core.

Primary Protocol: Cyclocondensation (The "Gold Standard")

This protocol utilizes 1,1,3,3-tetramethoxypropane as a stable, easy-to-handle surrogate for unstable malonaldehyde. In acidic media, it hydrolyzes in situ to generate the reactive 1,3-dicarbonyl species, which undergoes a Skraup-like condensation with 5-amino-1,3-dimethylpyrazole.

Reaction Scheme[1][2][3][4][5][6][7]

Reaction:

Materials & Stoichiometry

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Reagent	MW (g/mol)	Equiv.[1]	Amount (Example)	Role
5-Amino-1,3-dimethylpyrazole	111.15	1.0	5.00 g	Nucleophile (Core)
1,1,3,3-Tetramethoxypropane	164.20	1.2	8.86 g (approx. 8.9 mL)	Electrophile (C3 Synthon)
Glacial Acetic Acid	60.05	Solvent	50 mL (10 vol)	Solvent/Catalyst

Step-by-Step Methodology

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.
- Charging: Add 5-amino-1,3-dimethylpyrazole (5.00 g, 45.0 mmol) to the flask.
- Solvent Addition: Add glacial acetic acid (50 mL). Stir at room temperature until the solid is fully dissolved.
- Reagent Addition: Add 1,1,3,3-tetramethoxypropane (8.86 g, 54.0 mmol) in one portion.
  - Note: The solution may darken slightly; this is normal.
- Reaction: Heat the mixture to reflux (approx. 118 °C). Maintain reflux for 3–4 hours.
  - Process Check: Monitor by TLC (System: 5% MeOH in DCM). The starting aminopyrazole (lower Rf) should disappear, and a new fluorescent spot (higher Rf) should appear.
- Workup:
  - Cool the reaction mixture to room temperature.
  - Pour the reaction mixture slowly into 200 mL of ice-cold water with vigorous stirring.

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- Neutralization: Slowly add solid $NaHCO_3$ or 10% NaOH solution until pH ~7–8. (Caution: Foaming will occur).
- Extraction: Extract the aqueous layer with DCM (3 x 50 mL) or Ethyl Acetate.
- Drying: Combine organic layers, wash with brine, and dry over anhydrous Na_2SO_4.
- Concentration: Filter and concentrate under reduced pressure to yield the crude solid.

- Purification:
  - The crude material is often pure enough for subsequent steps (>90%).
  - For high purity (>98%), recrystallize from a minimum amount of hot Ethanol or Ethyl Acetate/Hexane.

Mechanism of Action[5]

The reaction proceeds via a cascade sequence:

- Hydrolysis: Tetramethoxypropane hydrolyzes to malonaldehyde.
- Michael-type Addition: The C4 of the pyrazole (nucleophilic) attacks the aldehyde/enol.
- Cyclization: The exocyclic amine attacks the second carbonyl.
- Aromatization: Loss of water drives the formation of the pyridine ring.[2]

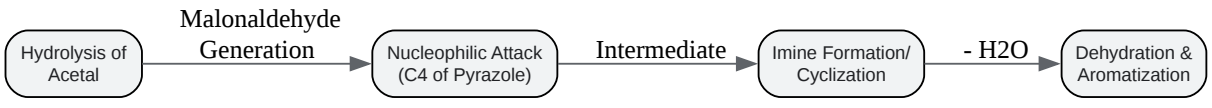

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Figure 2: Mechanistic pathway for the Skraup-like cyclization.

Alternative Protocol: Methylation (Use with Caution)

If 3-methyl-1H-pyrazolo[3,4-b]pyridine is already available, it can be methylated. However, this route is not recommended for primary synthesis due to selectivity issues.

- Reagents: 3-methyl-1H-pyrazolo[3,4-b]pyridine, Methyl Iodide (MeI), K_2CO_3, DMF.
- Conditions: Stir at RT for 12h.
- The Problem: This produces a mixture of N1-methyl (Target) and N2-methyl (Impurity) isomers.
- Separation: Requires careful column chromatography (N1 is usually less polar than N2).
- Validation: You must use 2D NMR (NOESY) to confirm the methyl group position (interaction with C7-H vs C3-Me).

Analytical Characterization

Confirm the identity of the synthesized **1,3-dimethyl-1H-pyrazolo[3,4-b]pyridine** using the following data points:

- Appearance: White to pale yellow solid.
- Melting Point: 80–82 °C (Lit. value).
- ^1H NMR (400 MHz, $CDCl_3$):
  - 8.55 (dd, 1H, Pyridine C6-H)
  - 8.05 (dd, 1H, Pyridine C4-H)
  - 7.15 (dd, 1H, Pyridine C5-H)
  - 4.10 (s, 3H, N1-CH_3)
  - 2.65 (s, 3H, C3-CH_3)
- Key Diagnostic: The N-methyl singlet at ~4.10 ppm is characteristic of N1-substitution. N2-isomers typically show this shift further upfield or downfield depending on shielding.

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Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield	Incomplete hydrolysis of acetal	Ensure reaction reaches reflux temperature; add a drop of conc. HCl to catalyze hydrolysis.
Dark/Tar Formation	Overheating or oxidation	Perform reaction under Nitrogen/Argon atmosphere; limit reflux time to 4h.
Starting Material Remains	Stoichiometry error	Add 0.2–0.5 equiv. excess of tetramethoxypropane.
Product is Oily	Residual solvent (AcOH)	Co-evaporate with Toluene or perform a bicarbonate wash to remove all acid traces.

Safety & Hazards

- 5-Amino-1,3-dimethylpyrazole: Irritant. Avoid inhalation of dust.
- 1,1,3,3-Tetramethoxypropane: Flammable liquid. Hydrolyzes to malonaldehyde (toxic). Handle in a fume hood.
- Glacial Acetic Acid: Corrosive. Causes severe skin burns and eye damage. Wear chemical-resistant gloves and safety goggles.
- Methyl Iodide (if using Method B): Potent alkylating agent; suspected carcinogen. Use extreme caution.

References

- Synthesis of Pyrazolo[3,4-b]pyridines
  - Title: 1H-Pyrazolo[3,4-b]pyridines: Synthesis and Biomedical Applications.[2][3][4]
  - Source:Molecules2022, 27(7), 2237.

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  - Title: Straightforward and Efficient Protocol for the Synthesis of Pyrazolo[4,3-b]pyridines and Indazoles.
  - Source:Molecules2023, 28(2), 875.
  - URL:[Link]
- Regioselectivity in Pyrazole Methylation
  - Title: N1-Selective Methylation of Pyrazoles via α-Halomethylsilanes as Masked Methyl
  - Source:J. Org. Chem.2024, 89, 6.[2]
  - URL:[Link]
- Compound Data (3-methyl-1H-pyrazolo[3,4-b]pyridine)
  - Title: 3-methyl-1H-pyrazolo[3,4-b]pyridine (PubChem CID 10582825).
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